

# validation of 4-methylundecane analytical methods

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## Compound Focus: 4-Methylundecane

CAS No.: 2980-69-0

Cat. No.: S562483

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## Documented Contexts for 4-Methylundecane

The table below summarizes the specific, evidence-based contexts in which **4-methylundecane** has been identified and measured.

Context of Identification	Experimental Method Used	Key Quantitative Finding	Citation
Crude Oil Vapour Analysis	GC-MS with Flame Ionization Detector (FID) and Pulsed Flame Photometric Detector (PFPD) [1]	Identified as a persistent component in gaseous emissions after 576 hours of aeration [1].	[1]
Herbal Medicine ( <i>Stephania tetrandra</i> )	Gas Chromatography-Mass Spectrometry (GC-MS) [2]	Identified as a volatile component with a relative content of <b>0.32%</b> in the geo-authentic herb [2].	[2]
Lung Cancer Biomarker Discovery	GC-MS with a single quadrupole mass spectrometer [3]	Statistical analysis showed a <b>significant difference</b> (p-value 0.013) in levels between lung cancer patients and controls [3].	[3]

Context of Identification	Experimental Method Used	Key Quantitative Finding	Citation
Pharmaceutical Reference Standard	Not specified (supplied for analytical use)	Used for method development and validation (AMV) during commercial production of Escitalopram [4].	[4]

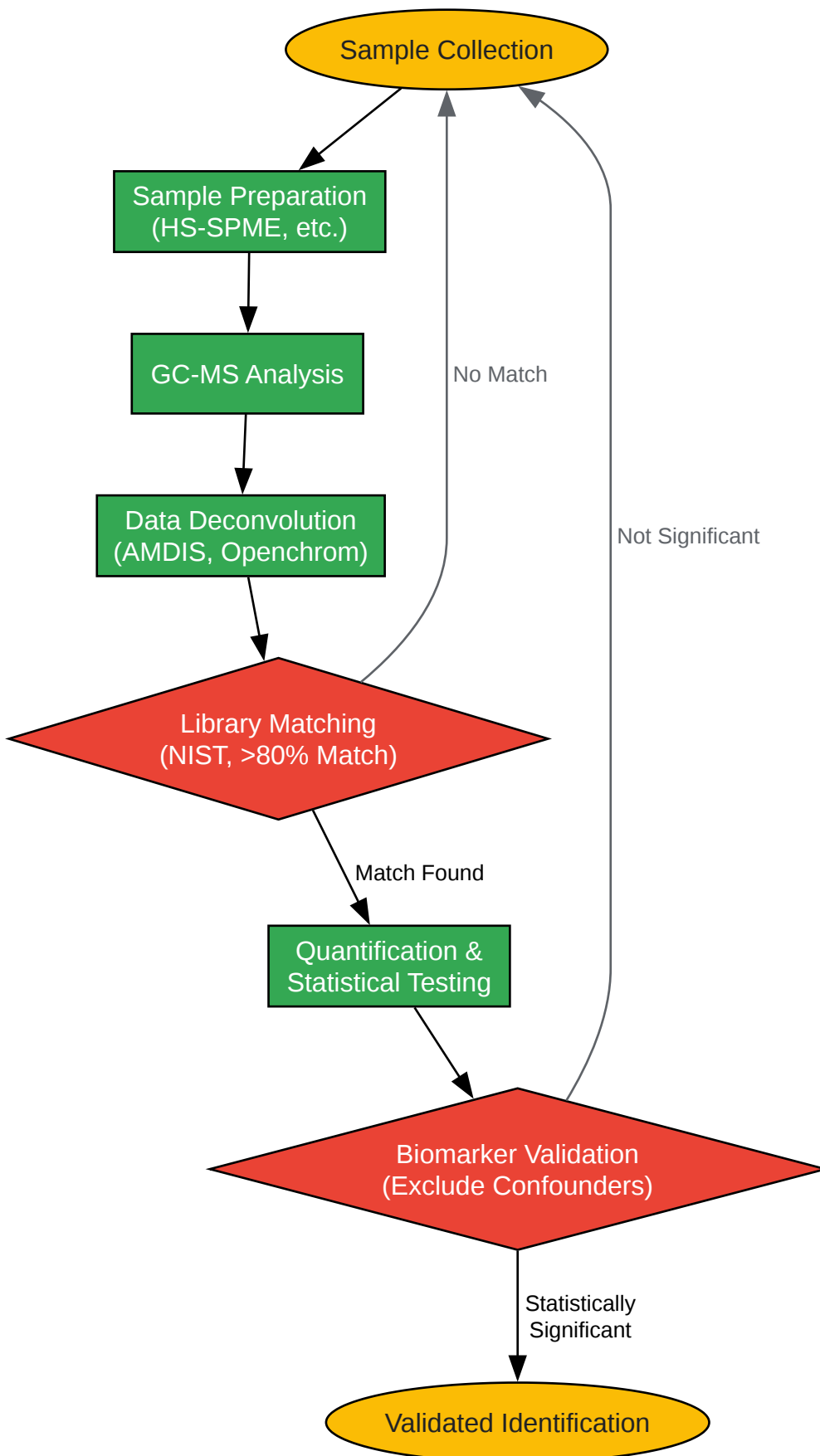
## Detailed Experimental Protocols

Here is a detailed breakdown of the key methodologies cited in the search results.

- **GC-MS Analysis for Plant Volatiles:** In the study on *Stephania tetrandra*, volatile components were analyzed using GC-MS. The specific column used was not mentioned, but the relative content of compounds was calculated using the peak area normalization method. Identification was achieved by matching mass spectra against the NIST08 and NIST08s library databases, with a required similarity threshold [2].
- **GC-MS for Biomarker Discovery in Breath:** The lung cancer study provides a highly detailed protocol [3]:
  - **Instrument:** A single quadrupole GC-MS was used.
  - **Data Processing:** Open-source software (Openchrom) and the Automated Mass Spectral Deconvolution and Identification System (AMDIS) were used for data analysis.
  - **Compound Identification:** VOC identification required a mass spectrum match factor of **80% or higher** against the NIST library.
  - **Statistical Validation:** The peak areas of identified VOCs were used for statistical analysis. The non-parametric Mann-Whitney U test was applied to find significant differences ( $p < 0.05$ ) between patient and control groups. Compounds that were also statistically significant for confounders like smoking or gender were excluded as potential biomarkers [3].
- **General GC-MS/FID for Complex Mixtures:** The research on crude oil vapors utilized Gas Chromatography coupled with both a Mass Spectrometer (for speciation) and a Flame Ionization Detector (for quantification). This highlights the application of GC in characterizing complex hydrocarbon mixtures where **4-methylundecane** is one component among many [1].

## Experimental Workflow Diagram

Based on the protocols above, the following diagram illustrates a generalized experimental workflow for the identification and validation of **4-methylundecane** using GC-MS, particularly in biomarker studies.



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*GC-MS Identification & Validation Workflow*

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## References

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4. - 4 | 2980-69-0 | SynZeal Methylundecane [synzeal.com]

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